

Synthesis of N-Myristoyl-L-glutamic Acid: A Laboratory Protocol

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Compound of Interest		
Compound Name:	Myristoyl Glutamic Acid	
Cat. No.:	B1676886	Get Quote

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This document provides a detailed protocol for the laboratory synthesis of N-Myristoyl-L-glutamic acid, a lipoamino acid with applications in biochemistry and drug delivery. The procedure outlined is based on the N-acylation of L-glutamic acid using myristoyl chloride in a Schotten-Baumann reaction, a robust and common method for forming amide bonds.

Experimental Protocol

This protocol describes the synthesis of N-Myristoyl-L-glutamic acid from L-glutamic acid and myristoyl chloride.

Materials:

- · L-Glutamic acid
- · Myristoyl chloride
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl), concentrated
- Acetone
- Dioxane



- Deionized water
- Ethyl acetate
- Hexane
- Anhydrous magnesium sulfate (MgSO₄)
- Ice bath
- Magnetic stirrer and stir bar
- pH meter or pH paper
- · Round-bottom flasks
- Separatory funnel
- Büchner funnel and filter paper
- Rotary evaporator
- Melting point apparatus
- NMR spectrometer
- Mass spectrometer

Procedure:

- Dissolution of L-Glutamic Acid: In a 250 mL round-bottom flask, dissolve 5.0 g of L-glutamic acid in 100 mL of a 1 M sodium hydroxide solution. Cool the solution to 0-5 °C in an ice bath with continuous stirring.
- Acylation Reaction: While maintaining the temperature between 0-5 °C, slowly and simultaneously add 9.2 mL of myristoyl chloride and 25 mL of 4 M sodium hydroxide solution to the stirred L-glutamic acid solution over a period of 30-45 minutes. The pH of the reaction mixture should be maintained between 10 and 11.



- Reaction Completion: After the addition is complete, allow the mixture to stir vigorously in the ice bath for an additional 2 hours, followed by stirring at room temperature for another 4 hours.
- Acidification and Precipitation: Cool the reaction mixture again in an ice bath and acidify to a pH of 1-2 by the slow addition of concentrated hydrochloric acid. A white precipitate of N-Myristoyl-L-glutamic acid will form.
- Isolation of Crude Product: Collect the crude product by vacuum filtration using a Büchner funnel. Wash the precipitate thoroughly with cold deionized water to remove any inorganic salts.
- Purification by Recrystallization: Recrystallize the crude product from an appropriate solvent system, such as an ethanol/water or acetone/water mixture, to obtain the purified N-Myristoyl-L-glutamic acid.
- Drying: Dry the purified product under vacuum to a constant weight.
- Characterization: Characterize the final product by determining its melting point and recording its ¹H NMR, ¹³C NMR, and mass spectra to confirm its identity and purity.

Data Presentation

The following table summarizes the key quantitative data for the synthesis of N-Myristoyl-L-glutamic acid.

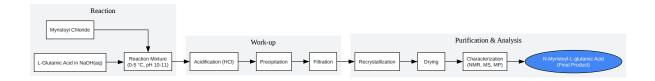


Parameter	Value	
Reactants		
L-Glutamic Acid	5.0 g	
Myristoyl Chloride	9.2 mL	
Product		
Theoretical Yield	12.1 g	
Actual Yield	(To be determined experimentally)	
Percent Yield	(To be calculated)	
Melting Point	(To be determined experimentally)	
Spectroscopic Data		
¹H NMR (DMSO-d₅)	(Expected peaks for myristoyl chain and glutamic acid moiety)	
¹³ C NMR (DMSO-d ₆)	(Expected peaks for myristoyl chain and glutamic acid moiety)	
Mass Spectrum (m/z)	[M-H] ⁻ expected at ~356.24	

Visualizations Synthesis Workflow

The following diagram illustrates the key steps in the laboratory synthesis of N-Myristoyl-L-glutamic acid.



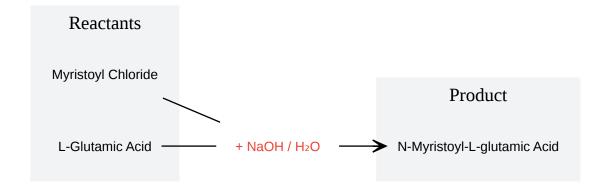


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Caption: Workflow for the synthesis of N-Myristoyl-L-glutamic acid.

Reaction Scheme

The diagram below shows the chemical reaction for the synthesis of N-Myristoyl-L-glutamic acid.



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Caption: Synthesis of N-Myristoyl-L-glutamic acid.

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